

Personal protective equipment for handling DECAHYDRO-2-NAPHTHOL

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Compound of Interest

Compound Name: **DECAHYDRO-2-NAPHTHOL**

Cat. No.: **B7783788**

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Essential Safety and Handling Guide for Decahydro-2-naphthol

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PROFESSIONALS

This document provides critical safety protocols and logistical information for the handling and disposal of **Decahydro-2-naphthol**. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Decahydro-2-naphthol is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and potential respiratory irritation[1]. It is a combustible liquid. All personnel must use the specified PPE when handling this substance.

Table 1: Personal Protective Equipment (PPE) Requirements for **Decahydro-2-naphthol**

Protection Type	Standard/Specification	Further Guidance
Eye and Face Protection	OSHA 29 CFR 1910.133 or European Standard EN166 ^[1]	Wear appropriate protective eyeglasses or chemical safety goggles ^[1] .
Skin Protection	-	Wear appropriate protective gloves and clothing to prevent skin exposure ^[1] . Nitrile gloves are a suitable option ^[2] .
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator ^[1]	Use if exposure limits are exceeded or if irritation or other symptoms are experienced ^[1] . A type ABEK (EN14387) respirator filter is also recommended.

Safe Handling and Operational Plan

2.1. Engineering Controls:

- Ensure eyewash stations and safety showers are in close proximity to the workstation^[1].
- Work in a well-ventilated area.

2.2. Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn.
- Dispensing: Avoid direct contact with skin and eyes^[1]. Do not breathe mist, vapors, or spray^[1].
- Spill Management: In case of a spill, sweep up and shovel the material into suitable containers for disposal^[1]. Remove all sources of ignition^[1].
- First Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids, and seek medical attention[1].
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention[1].
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention[1].
- Ingestion: Clean mouth with water and seek medical attention[1].

2.3. Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place[1].
- Store away from heat, sparks, and flames[1].

Disposal Plan

3.1. Chemical Waste:

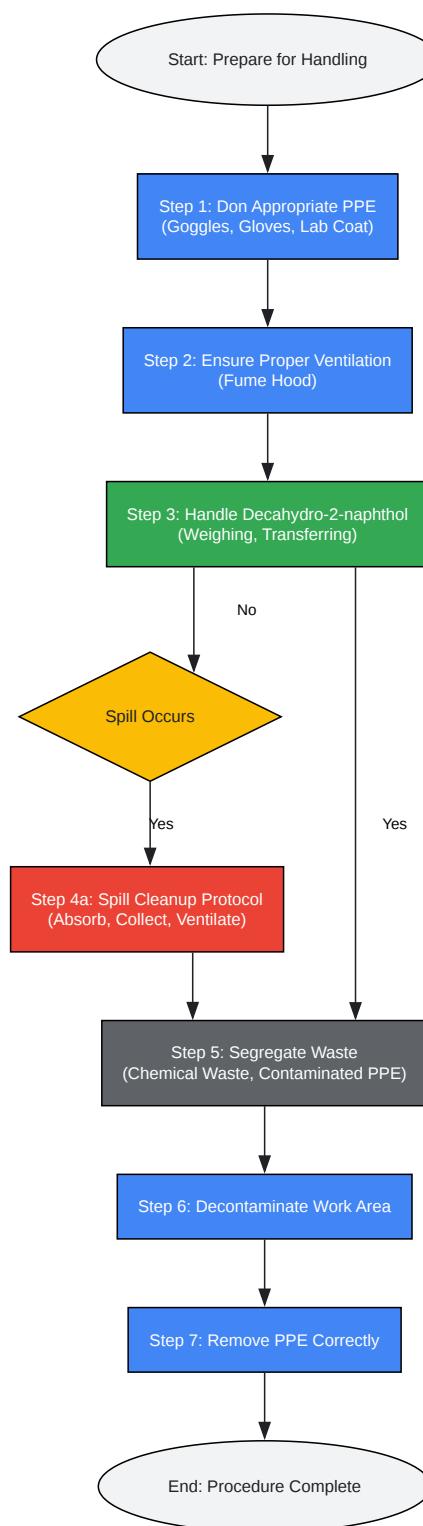
- Dispose of surplus and non-recyclable solutions to a licensed disposal company[3].
- Do not allow the chemical to enter the environment[1].

3.2. Contaminated PPE:

- Dispose of contaminated gloves and other disposable PPE as chemical waste in accordance with applicable local and national regulations[3].

Experimental Workflow for Safe Handling

The following diagram outlines the procedural flow for safely handling **Decahydro-2-naphthol** in a laboratory setting.

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Caption: Workflow for Safe Handling of **Decahydro-2-naphthol**.

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